

Personal protective equipment for handling 3-Acetylpyridine oxime

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Acetylpyridine oxime

Cat. No.: B010032

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Essential Safety and Handling Guidance for 3-Acetylpyridine

Disclaimer: The following information pertains to 3-Acetylpyridine (CAS No. 350-03-8), not **3-Acetylpyridine oxime**. A specific Safety Data Sheet (SDS) for **3-Acetylpyridine oxime** could not be located. While these compounds are structurally related, their toxicological and chemical properties may differ significantly. This information should be used as a preliminary guide only and with extreme caution. A thorough risk assessment specific to **3-Acetylpyridine oxime** is mandatory before handling.

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling 3-Acetylpyridine.

Hazard Identification and Personal Protective Equipment (PPE)

3-Acetylpyridine is classified as toxic if swallowed and causes skin irritation.^{[1][2]} It is crucial to use appropriate personal protective equipment to minimize exposure.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Standard
Eye/Face Protection	Safety goggles or chemical safety glasses and a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[2] [3]
Hand Protection	Appropriate protective gloves. Butyl rubber with a thickness of >0.3 mm is suggested for extended contact.[4]	European Standard EN 374.
Skin and Body Protection	Protective clothing, including a lab coat and boots, to prevent skin contact. A complete suit protecting against chemicals may be necessary depending on the concentration and amount of the substance handled.[5]	
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[3][4] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][3] For higher risk scenarios, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges, or a full-face supplied air respirator is recommended.[6]	

Operational and Handling Procedures

Always handle 3-Acetylpyridine in a properly functioning chemical fume hood to minimize inhalation exposure.[4] A thorough risk assessment should be conducted for any new procedure involving this chemical.[4]

General Handling Practices:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[3\]](#)
- Do not breathe vapor or mist.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Ground and secure containers when dispensing or pouring the product.[\[1\]](#)
- Launder contaminated clothing before reuse.[\[1\]](#)

Storage and Disposal Plans

Proper storage and disposal are critical to laboratory safety and environmental compliance.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- The recommended storage temperature is between 15–25 °C.[\[4\]](#)[\[7\]](#)
- Store locked up.[\[1\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong reducing agents, and bases.[\[2\]](#)[\[4\]](#)

Disposal:

- Dispose of all waste containing 3-Acetylpyridine in accordance with local, state, and federal regulations for hazardous waste.[\[4\]](#)
- Do not empty into drains.[\[5\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[5\]](#)
- Contaminated packaging should be disposed of as unused product.[\[5\]](#)

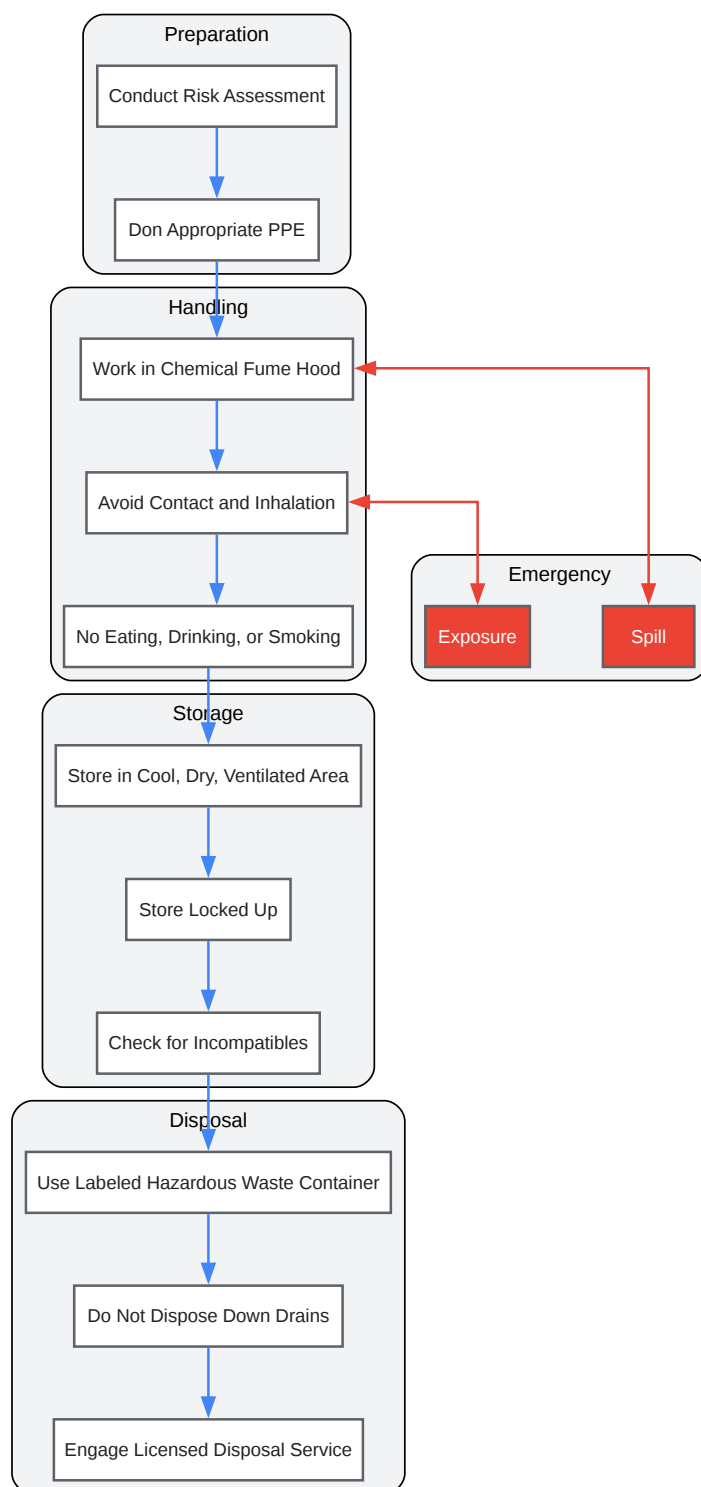
Emergency Procedures

Emergency Response Protocol

Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [4] Flush skin with plenty of soap and water for at least 15 minutes.[3][4] Seek medical attention if skin irritation occurs.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical attention.[4]
Inhalation	Move the affected person to fresh air immediately.[3][4] If breathing is difficult or has stopped, provide artificial respiration.[3][4] Seek immediate medical attention.[3][4]
Ingestion	If swallowed, rinse the mouth with water.[4][7] Do NOT induce vomiting.[2][4] Call a poison control center or doctor immediately.[1][3][4] Never give anything by mouth to an unconscious person.[3][4]
Spills	Evacuate the immediate area to avoid inhalation of vapors and ensure the area is well-ventilated. [1][4] Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for hazardous waste disposal.[3][4] Anyone involved in the cleanup must wear appropriate PPE, including respiratory protection.[4]
Fire	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[5][3] Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Visualized Workflow for Handling 3-Acetylpyridine

The following diagram illustrates the logical workflow for the safe handling of 3-Acetylpyridine, from preparation to disposal.



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Caption: Logical workflow for the safe handling of 3-Acetylpyridine.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Acetylpyridine oxime]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b010032#personal-protective-equipment-for-handling-3-acetylpyridine-oxime\]](https://www.benchchem.com/product/b010032#personal-protective-equipment-for-handling-3-acetylpyridine-oxime)

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